

Personal protective equipment for handling GPR35 agonist 3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GPR35 agonist 3

Cat. No.: B5368244

[Get Quote](#)

Essential Safety and Handling Guide for GPR35 Agonist 3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GPR35 agonist 3**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

GPR35 agonist 3 is a synthetic compound used for research into various conditions, including gastric cancer, type 2 diabetes, and cardiovascular diseases.^[1] As with any research chemical, a thorough risk assessment should be conducted before handling.

Personal Protective Equipment (PPE)

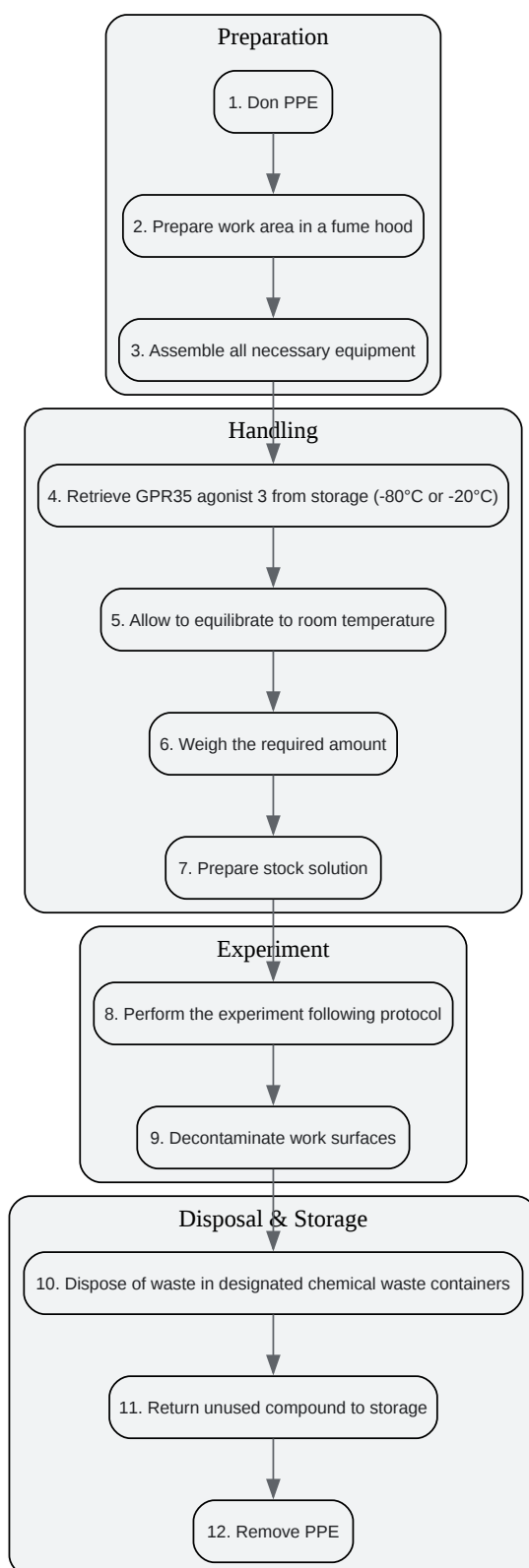
A comprehensive assessment of the task-specific hazards is necessary to select the appropriate PPE.^{[2][3]} The following table summarizes the minimum recommended PPE for handling **GPR35 agonist 3** in a laboratory setting.

PPE Category	Minimum Requirement	Recommended Specifications	Rationale
Eye and Face Protection	Safety glasses with side shields	ANSI Z87.1 compliant safety glasses.[2][4][5] For tasks with a splash hazard (e.g., preparing solutions), chemical splash goggles and a face shield are required.[2][4][5][6]	Protects against accidental splashes, aerosols, and flying particles.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a common choice. However, for compounds with unknown toxicity, consider wearing double gloves or a more robust glove type like a flexible laminate glove under a heavy-duty outer glove.[4] Always check glove compatibility charts.	Prevents skin contact and absorption of the chemical.[6]
Body Protection	Laboratory coat	A flame-resistant lab coat is recommended, especially when working with flammable solvents.[4][5] The coat should be fully buttoned with sleeves down.	Protects skin and personal clothing from contamination.[6]
Foot Protection	Closed-toe shoes	Substantial shoes made of a material	Protects feet from spills and falling

		that will not absorb chemicals.	objects.[2][6]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If there is a risk of generating aerosols or dust, or if working outside of a fume hood, a NIOSH-approved respirator (e.g., N95 or higher) may be necessary.[6]	Prevents inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **GPR35 agonist 3** from receipt to use in an experiment.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **GPR35 Agonist 3**.

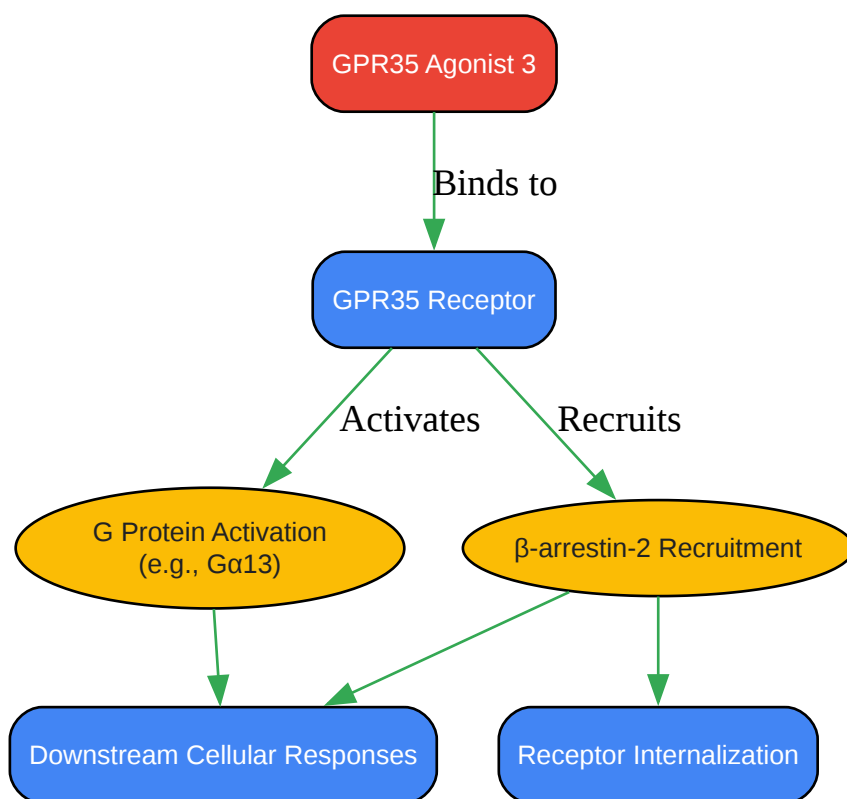
Disposal Plan

All waste contaminated with **GPR35 agonist 3** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated consumables (e.g., pipette tips, tubes, gloves, weighing paper) should be collected in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Unused solutions containing **GPR35 agonist 3** should be collected in a labeled, sealed, and appropriate hazardous liquid waste container.
 - Do not pour chemical waste down the drain.
- Container Disposal:
 - Empty containers of **GPR35 agonist 3** should be triple-rinsed with an appropriate solvent. The rinsate must be collected as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines.
- Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

GPR35 Signaling Pathway Overview

GPR35 is a G protein-coupled receptor (GPCR).[7] Upon activation by an agonist, it can initiate downstream signaling cascades. One of the key pathways involves the recruitment of β -arrestin-2, which can lead to receptor internalization and desensitization, as well as initiating G protein-independent signaling.[8]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 3. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 4. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 5. Lab Personal Protective Equipment | Environmental Safety, Sustainability and Risk [essr.umd.edu]

- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Frontiers | GPR35 acts a dual role and therapeutic target in inflammation [frontiersin.org]
- To cite this document: BenchChem. [Personal protective equipment for handling GPR35 agonist 3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5368244#personal-protective-equipment-for-handling-gpr35-agonist-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com